

# Application Notes and Protocols: Synthesis of Gold-199 Doped Nanoparticles

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## Compound of Interest

Compound Name: Gold-199

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## Introduction

Gold nanoparticles (AuNPs) have emerged as a versatile platform in nanomedicine, with significant potential in drug delivery, targeted therapy, and advanced imaging applications.[1][2][3][4] The incorporation of radionuclides, such as **Gold-199** ( $^{199}\text{Au}$ ), into these nanoparticles creates theranostic agents capable of simultaneous diagnosis and therapy.  $^{199}\text{Au}$  is a promising radionuclide due to its emission of both beta particles for therapeutic effect and gamma rays suitable for Single Photon Emission Computed Tomography (SPECT) imaging.[5][6][7]

This document provides a detailed protocol for the synthesis of **Gold-199** doped nanoparticles ( $^{199}\text{Au}$ -AuNPs). The direct incorporation of  $^{199}\text{Au}$  atoms into the nanoparticle's crystal lattice ensures high stability of the radiolabel, which is crucial for accurate in vivo tracking and dosimetry.[5][6][7] Two widely recognized synthesis methods, the Turkevich method for aqueous synthesis and the Brust-Schiffrin method for organic-soluble nanoparticles, are adapted for the inclusion of  $^{199}\text{Au}$ .

## Production and Properties of Gold-199

**Gold-199** is a radioisotope of gold with a half-life of 3.139 days, decaying to stable Mercury-199 via beta emission.[8][9] This half-life is advantageous for medical applications, providing sufficient time for nanoparticle synthesis, quality control, and administration.[9]

Table 1: Physical Properties of **Gold-199**

Property	Value
Half-life	3.139 days[8][9]
Decay Mode	$\beta^-$
Beta Energy ( $E_{\beta \text{ max}}$ )	0.452 MeV
Gamma Energy ( $\gamma$ )	158.4 keV (37.8%), 208.2 keV (7.9%)
Production Route	$^{198}\text{Pt}(n,\gamma)^{199}\text{Pt} \rightarrow ^{199}\text{Au}$ (reactor) or $^{198}\text{Pt}(d,n)^{199}\text{Au}$ (cyclotron)[9]

$^{199}\text{Au}$  can be produced in a nuclear reactor or cyclotron and is commercially available, typically as a chloride solution in HCl.[9]

## Synthesis Protocols for $^{199}\text{Au}$ -Doped Gold Nanoparticles

The direct doping of AuNPs with  $^{199}\text{Au}$  is achieved by introducing a  $^{199}\text{Au}$  precursor during the synthesis process.[2][10] This method offers high radiolabeling efficiency, with incorporation yields reported to be as high as  $96.2 \pm 0.2\%$ .[5]

### Protocol 1: Modified Turkevich Method (Aqueous Synthesis)

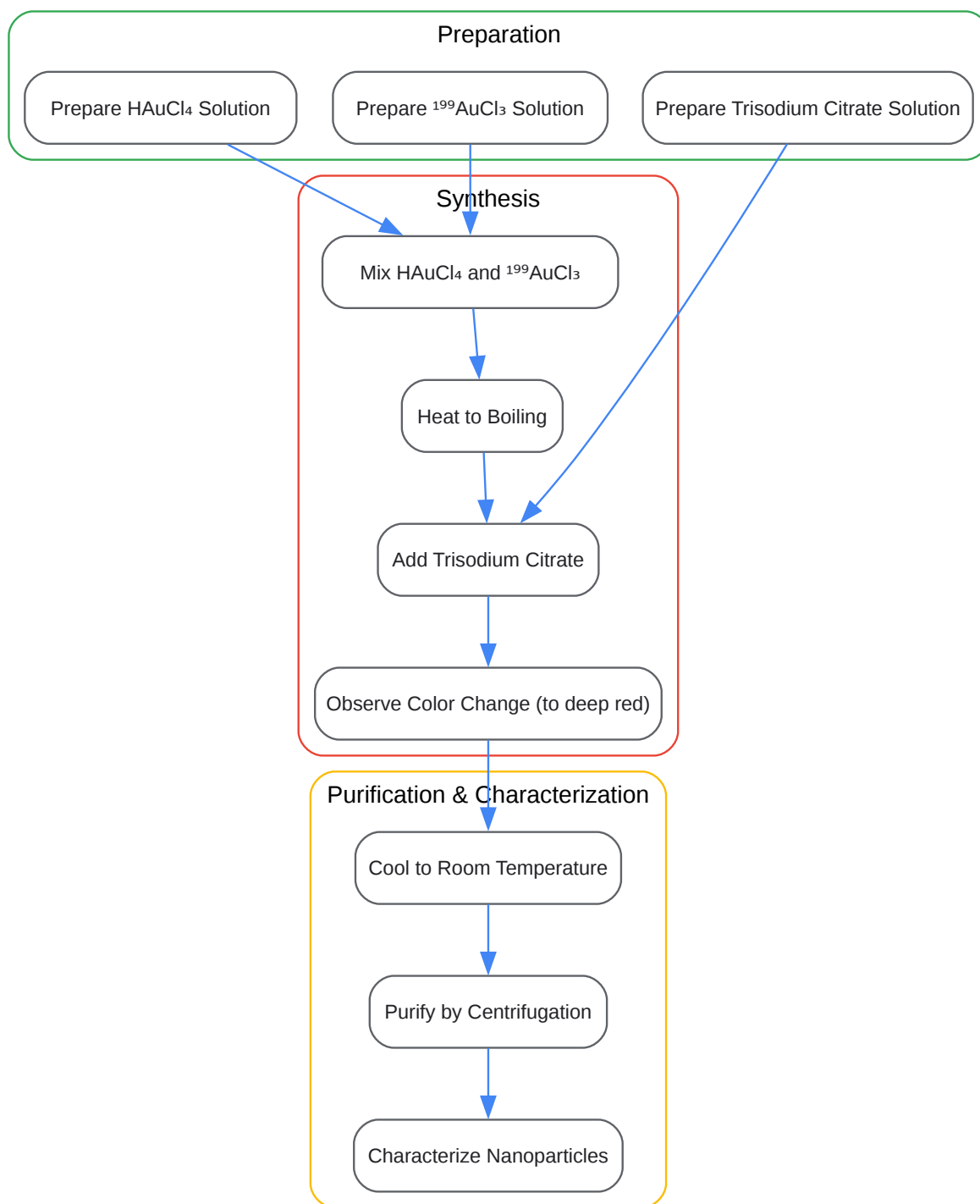
The Turkevich method is a simple and widely used technique for synthesizing spherical gold nanoparticles in an aqueous solution.[5][8][11][12] In this modified protocol, a  $^{199}\text{Au}$  solution is added to the gold precursor.

Materials:

- Hydrogen tetrachloroaurate(III) ( $\text{HAuCl}_4$ )
- Trisodium citrate ( $\text{Na}_3\text{C}_6\text{H}_5\text{O}_7$ )

- **Gold-199** chloride solution ( $^{199}\text{AuCl}_3$  in 0.5 M HCl)
- High-purity water (18.2 M $\Omega$ ·cm)

Experimental Workflow:



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Caption: Workflow for the synthesis of  $^{199}\text{Au}$ -doped gold nanoparticles via the modified Turkevich method.

Procedure:

- Preparation of Solutions:
  - Prepare a 1 mM solution of  $\text{HAuCl}_4$  in high-purity water.
  - Prepare a 1% solution of trisodium citrate in high-purity water.
  - Dilute the  $^{199}\text{AuCl}_3$  solution to the desired activity concentration with 0.5 M HCl.
- Synthesis:
  - In a clean round-bottom flask, combine the  $\text{HAuCl}_4$  solution with the desired amount of  $^{199}\text{AuCl}_3$  solution. The ratio will determine the final specific activity.
  - Heat the solution to a rolling boil under vigorous stirring.
  - Rapidly add the trisodium citrate solution. The volume ratio of citrate to the gold solution will influence the final particle size.
  - Continue boiling and stirring until the solution color changes from yellow to a deep red, indicating nanoparticle formation. This typically takes 10-20 minutes.
- Purification:
  - Allow the solution to cool to room temperature.
  - Purify the  $^{199}\text{Au}$ -AuNPs by centrifugation to remove unreacted reagents. The centrifugation speed and time will depend on the particle size.
  - Resuspend the nanoparticle pellet in high-purity water. Repeat the washing step twice.

Table 2: Typical Characterization Data for Turkevich Synthesized  $^{199}\text{Au}$ -AuNPs

Parameter	Typical Value
Particle Size (TEM)	15 - 50 nm[3][13]
Polydispersity Index (PDI)	< 0.2 for particles between 15-30 nm[3][13]
Zeta Potential	-30 to -50 mV
Radiolabeling Efficiency	> 95%[5]
Radiochemical Purity	> 99% after purification[5]

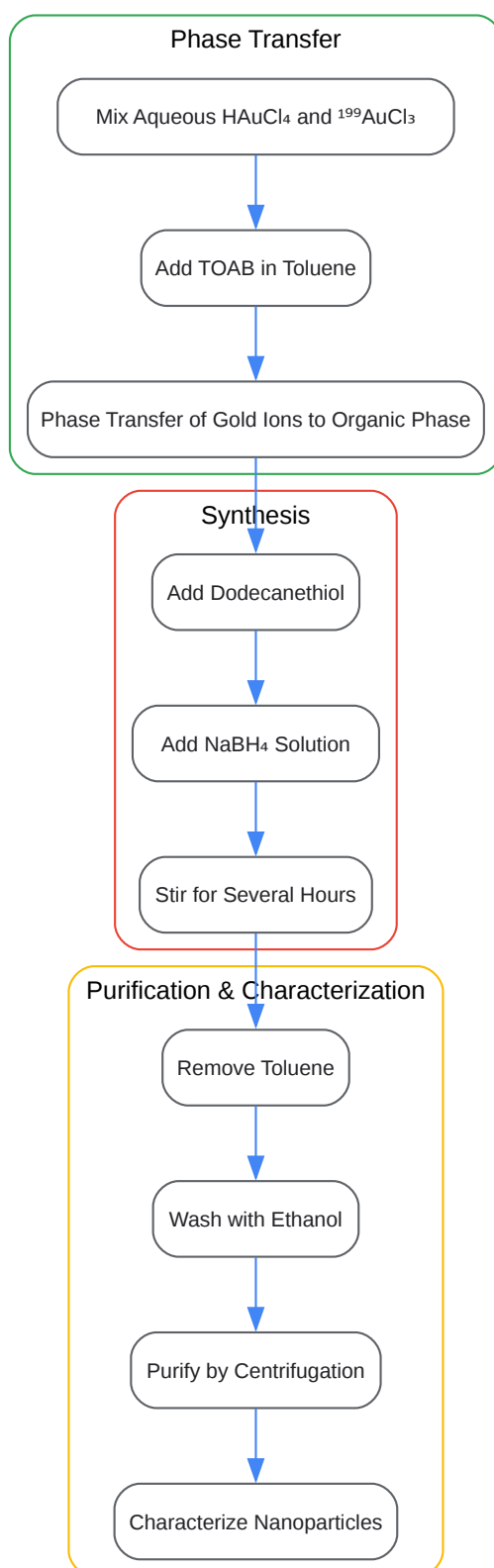
## Protocol 2: Modified Brust-Schiffrin Method (Organic Phase Synthesis)

The Brust-Schiffrin method is a two-phase synthesis that produces smaller, highly stable gold nanoparticles capped with thiol ligands, making them soluble in organic solvents.[8][14]

Materials:

- Hydrogen tetrachloroaurate(III) (HAuCl<sub>4</sub>)
- Tetraoctylammonium bromide (TOAB)
- Toluene
- Dodecanethiol
- Sodium borohydride (NaBH<sub>4</sub>)
- **Gold-199** chloride solution (<sup>199</sup>AuCl<sub>3</sub> in 0.5 M HCl)
- Ethanol
- High-purity water

Experimental Workflow:



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Caption: Workflow for the synthesis of  $^{199}\text{Au}$ -doped gold nanoparticles via the modified Brust-Schiffrin method.

Procedure:

- Phase Transfer of Gold Ions:
  - In a separatory funnel, combine an aqueous solution of  $\text{HAuCl}_4$  and the desired amount of  $^{199}\text{AuCl}_3$  solution.
  - Add a solution of TOAB in toluene.
  - Shake vigorously for 5-10 minutes to transfer the gold ions to the organic phase. The aqueous phase should become colorless.
  - Separate and collect the organic phase.
- Nanoparticle Formation:
  - To the organic phase, add dodecanethiol and stir for 30 minutes.
  - Prepare a fresh aqueous solution of  $\text{NaBH}_4$ .
  - Add the  $\text{NaBH}_4$  solution dropwise to the organic phase under vigorous stirring.
  - Continue stirring for at least 4 hours at room temperature. The solution will turn dark brown.
- Purification:
  - Remove the toluene using a rotary evaporator.
  - Add ethanol to precipitate the thiol-capped  $^{199}\text{Au}$ -AuNPs.
  - Centrifuge the mixture to collect the nanoparticles.
  - Wash the nanoparticles with ethanol multiple times to remove excess thiol and other impurities.



- Dry the purified  $^{199}\text{Au}$ -AuNPs under vacuum.

Table 3: Typical Characterization Data for Brust-Schiffrin Synthesized  $^{199}\text{Au}$ -AuNPs

Parameter	Typical Value
Particle Size (TEM)	2 - 10 nm
Polydispersity Index (PDI)	< 0.3
Zeta Potential	Near neutral (in organic solvent)
Radiolabeling Efficiency	> 95%
Radiochemical Purity	> 99% after purification

## Characterization of $^{199}\text{Au}$ -Doped Gold Nanoparticles

Thorough characterization is essential to ensure the quality and reproducibility of the synthesized  $^{199}\text{Au}$ -AuNPs.

- **Size and Morphology:** Transmission Electron Microscopy (TEM) is used to determine the size, shape, and size distribution of the nanoparticles.
- **Hydrodynamic Diameter and Zeta Potential:** Dynamic Light Scattering (DLS) measures the hydrodynamic diameter and surface charge (zeta potential) of the nanoparticles in solution, which are critical for their stability and biological interactions.
- **Optical Properties:** UV-Visible Spectroscopy is used to confirm the formation of gold nanoparticles by observing the Surface Plasmon Resonance (SPR) peak, typically around 520 nm for spherical nanoparticles.
- **Radiochemical Purity and Stability:** Radio-Thin Layer Chromatography (Radio-TLC) or High-Performance Liquid Chromatography (HPLC) with a radiation detector is used to determine the radiochemical purity and stability of the  $^{199}\text{Au}$ -AuNPs.
- **Radioactivity Measurement:** A gamma counter or a dose calibrator is used to quantify the radioactivity of the samples.

## Safety Precautions

### 5.1. Chemical Safety

- Standard laboratory personal protective equipment (PPE), including safety glasses, lab coat, and gloves, should be worn at all times.
- Handle all chemicals in a well-ventilated fume hood.
- Consult the Safety Data Sheets (SDS) for all chemicals before use.

### 5.2. Radiation Safety

- All work with  $^{199}\text{Au}$  must be conducted in a designated radioactive materials laboratory by personnel trained in radiation safety.
- Use appropriate shielding (e.g., lead bricks) to minimize radiation exposure.
- Wear personal dosimeters to monitor radiation dose.
- All radioactive waste must be disposed of according to institutional and regulatory guidelines.

## Applications in Research and Drug Development

$^{199}\text{Au}$ -doped gold nanoparticles are valuable tools for a range of applications in biomedical research and drug development:

- **SPECT Imaging:** The gamma emissions from  $^{199}\text{Au}$  allow for in vivo imaging of nanoparticle biodistribution and tumor targeting.
- **Radiotherapy:** The beta emissions from  $^{199}\text{Au}$  can be used for targeted radiotherapy of tumors.
- **Drug Delivery Studies:** Radiolabeled nanoparticles can be used to track the pharmacokinetics and biodistribution of drug delivery systems.
- **Theranostics:** The combination of diagnostic imaging and therapy in a single agent enables personalized medicine approaches.

## Conclusion

The protocols outlined in this document provide a comprehensive guide for the synthesis and characterization of **Gold-199** doped nanoparticles. The direct incorporation of the radionuclide during synthesis offers a robust and efficient method for producing stable radiolabeled nanoparticles for a variety of preclinical research and drug development applications. Adherence to proper safety protocols is paramount when working with both nanomaterials and radioactive isotopes.

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